

Technical Data Sheet: (2-Iodophenyl)hydrazine Hydrochloride

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Compound of Interest

Compound Name: (2-Iodophenyl)hydrazine
hydrochloride

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This document provides a detailed overview of the molecular weight of **(2-Iodophenyl)hydrazine hydrochloride**, a key reagent in various chemical syntheses.

Molecular Weight and Composition

(2-Iodophenyl)hydrazine hydrochloride is the hydrochloride salt of (2-Iodophenyl)hydrazine. The addition of hydrogen chloride (HCl) to the hydrazine compound results in the formation of this stable salt.

The molecular formula for **(2-Iodophenyl)hydrazine hydrochloride** is $C_6H_8ClIN_2$. Its molecular weight is a fundamental property derived from the sum of the atomic weights of its constituent atoms. Based on established atomic masses, the molecular weight is 270.5 g/mol .
[\[1\]](#)

A detailed breakdown of the molecular weight calculation is provided in the table below.

Element	Symbol	Atomic Count	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	6	12.011[2][3]	72.066
Hydrogen	H	8	1.008[4][5]	8.064
Chlorine	Cl	1	35.45[6][7]	35.45
Iodine	I	1	126.904[8][9]	126.904
Nitrogen	N	2	14.007[10][11]	28.014
Total	270.498			

Note: The calculated molecular weight of 270.498 g/mol is consistent with the commonly cited value of 270.5 g/mol .[1]

The molecular weight of the free base, (2-Iodophenyl)hydrazine ($C_6H_7IN_2$), is 234.04 g/mol . [12]

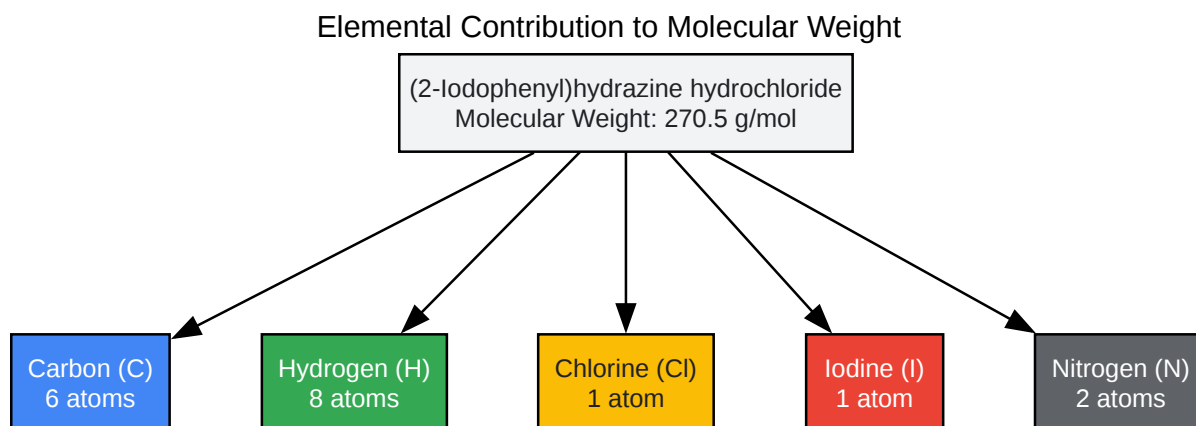
Experimental Protocols and Signaling Pathways

The determination of a compound's molecular weight is a fundamental calculation based on its chemical formula and the atomic weights of its elements. As such, experimental protocols for its determination are not typically presented in this context. The value is derived from foundational chemical principles.

Similarly, signaling pathways are biological processes and are not relevant to the intrinsic chemical properties of a single molecule like **(2-Iodophenyl)hydrazine hydrochloride**.

Logical Relationship of Molecular Composition

The following diagram illustrates the elemental composition that contributes to the overall molecular weight of **(2-Iodophenyl)hydrazine hydrochloride**.



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Caption: Elemental components of **(2-Iodophenyl)hydrazine hydrochloride**.

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